

5-Chloro-2-methyl-4-nitroaniline molecular structure and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Chloro-2-methyl-4-nitroaniline

Cat. No.: B081961

[Get Quote](#)

A Technical Guide to 5-Chloro-2-methyl-4-nitroaniline

For: Researchers, Scientists, and Drug Development Professionals

Introduction

5-Chloro-2-methyl-4-nitroaniline is a substituted aromatic amine that serves as a crucial intermediate in organic synthesis. Its molecular structure, featuring chloro, methyl, nitro, and amino functional groups, makes it a versatile building block for the synthesis of a wide range of more complex molecules. It is particularly valuable in the development of dyes, pigments, and pharmaceutical compounds. This technical guide provides a comprehensive overview of its molecular structure, physicochemical properties, detailed synthesis protocols, and essential safety information.

Molecular Structure and Formula

The chemical identity of **5-Chloro-2-methyl-4-nitroaniline** is defined by its specific arrangement of atoms. The IUPAC name for this compound is **5-chloro-2-methyl-4-nitroaniline**.

- Molecular Formula: $C_7H_7ClN_2O_2$ [\[1\]](#)
- Molecular Weight: 186.60 g/mol [\[1\]](#)

- CAS Number: 13852-51-2[1][2]

Molecular structure of **5-Chloro-2-methyl-4-nitroaniline**.

Physicochemical Properties

A summary of the key physical and chemical properties of **5-Chloro-2-methyl-4-nitroaniline** is presented below. These properties are essential for its handling, application in reactions, and purification.

Property	Value	Reference(s)
CAS Number	13852-51-2	[1][2]
Molecular Formula	C ₇ H ₇ ClN ₂ O ₂	[1]
Molecular Weight	186.60 g/mol	[1]
Appearance	Light yellow to yellow solid/powder	[3][4]
Melting Point	164-167 °C	[1][2][4][5]
Boiling Point	375.2 ± 37.0 °C (Predicted)	[4]
Density	1.415 ± 0.06 g/cm ³ (Predicted)	[1][4]
Flash Point	162.2°C	[3]
pKa	-0.13 ± 0.14 (Predicted)	[3][4]
Storage	Keep in a dark place, inert atmosphere, room temperature	[3][4]

Spectral Data

Characterization of **5-Chloro-2-methyl-4-nitroaniline** is typically achieved through various spectroscopic methods. While specific spectra can vary based on the solvent and instrument used, techniques such as ¹H NMR, ¹³C NMR, Mass Spectrometry (MS), and Infrared (IR) spectroscopy are standard for confirming the structure and purity of the compound[6].

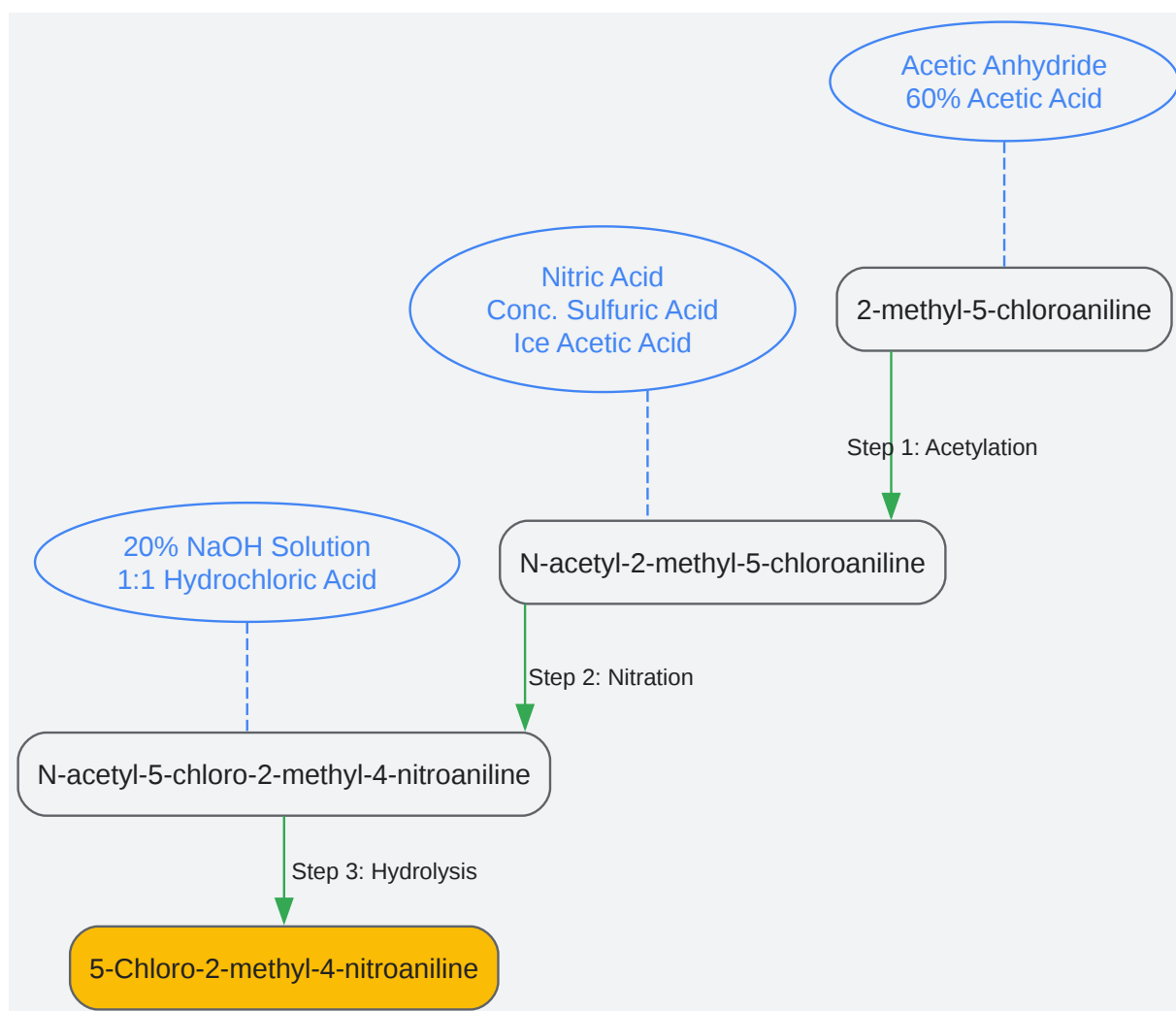
Researchers are advised to perform their own analytical characterization to validate the material for their specific applications.

Experimental Protocols

This section provides a detailed methodology for the synthesis of **5-Chloro-2-methyl-4-nitroaniline**, adapted from established laboratory procedures[7]. It also includes a protocol for a subsequent reaction, illustrating its utility as a chemical intermediate.

Synthesis of 5-Chloro-2-methyl-4-nitroaniline

The synthesis is a three-step process starting from 2-methyl-5-chloroaniline.



[Click to download full resolution via product page](#)

Workflow for the synthesis of **5-Chloro-2-methyl-4-nitroaniline**.

Step 1: Acetylation of 2-methyl-5-chloroaniline[7]

- To a 250 mL three-neck flask, add 14.2 g of 2-methyl-5-chloroaniline, 120 mL of 60% acetic acid, and 16.5 mL of acetic anhydride.
- Heat the mixture with stirring at 70-75°C for 1.5 hours.
- Pour the reaction mixture into a five-fold volume of a 10% NaCl ice-water solution.
- Disperse the precipitate, collect by filtration, and dry to obtain white N-acetyl-2-methyl-5-chloroaniline.
- Expected Yield: ~99%; Melting Point: 135-136°C.

Step 2: Nitration of N-acetyl-2-methyl-5-chloroaniline[7]

- Place 14.7 g of the N-acetyl-2-methyl-5-chloroaniline from Step 1 into a 250 mL three-neck flask.
- Add 45 mL of glacial acetic acid and 58 mL of concentrated sulfuric acid.
- Heat the mixture to 40°C and stir until all solids are dissolved.
- Cool the solution to room temperature and slowly add 21 mL of nitric acid.
- Stir the reaction at room temperature for 2 hours.
- Pour the reaction mixture into a five-fold volume of ice water to precipitate the product.
- Disperse, filter, and wash the product with water until the pH is ~5.
- Dry the product to obtain light yellow N-acetyl-**5-chloro-2-methyl-4-nitroaniline**.
- Expected Yield: ~95%.

Step 3: Hydrolysis to **5-Chloro-2-methyl-4-nitroaniline**[7]

- Place 11.4 g of the nitrated product from Step 2 into a 250 mL three-neck flask.

- Add 110 mL of a 20% NaOH solution.
- Heat the mixture at 95-98°C for 2 hours to facilitate hydrolysis.
- Cool the mixture to 50°C and neutralize to pH 7 with a 1:1 hydrochloric acid solution.
- Cool further, collect the precipitate by filtration, and dry.
- The final product is yellow **5-Chloro-2-methyl-4-nitroaniline**.
- Expected Yield: ~87%.

Application Example: Reduction to 2-methyl-5-chloro-1,4-phenylenediamine[7]

This protocol demonstrates the use of **5-Chloro-2-methyl-4-nitroaniline** as a precursor for other valuable intermediates.

- In a 250 mL three-neck flask, add 12 g of iron powder, 30 mL of water, and 5 mL of hydrochloric acid. Heat the mixture to boiling.
- Add 20 g of **5-Chloro-2-methyl-4-nitroaniline** and 110 mL of ethanol.
- Reflux the mixture for 2.5 hours.
- Adjust the pH to ~7 with a 20% NaOH solution.
- Filter the hot mixture and cool the filtrate to crystallize the product.
- The resulting brownish-gray solid is 2-methyl-5-chloro-1,4-phenylenediamine.
- Expected Yield: ~86%; Purity by HPLC: >98%.

Safety and Handling

5-Chloro-2-methyl-4-nitroaniline requires careful handling due to its potential health hazards. All procedures should be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE).

Hazard Information	Details	Reference(s)
Signal Word	Warning	[5]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[5]
Handling	Avoid breathing dust. Do not get in eyes, on skin, or on clothing. Wash hands thoroughly after handling. Use only in a well-ventilated area.	[8][9][10]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. Store locked up.	[8][10]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	[5][8][9][10]
First Aid (Skin)	Take off immediately all contaminated clothing. Wash with plenty of soap and water. If skin irritation occurs, get medical advice.	[8][10]
First Aid (Inhalation)	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.	[8][10]
Personal Protective Equipment	Wear protective gloves, protective clothing, eye	[8][10]

protection, and face protection.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Chloro-2-methyl-4-nitroaniline Price from Supplier Brand Shanghai Aladdin Biochemical Technology Co., LTD on Chemsr.com [chemsrc.com]
- 2. 5-Chloro-2-methyl-4-nitroaniline | 13852-51-2 [chemicalbook.com]
- 3. chembk.com [chembk.com]
- 4. 5-Chloro-2-methyl-4-nitroaniline CAS#: 13852-51-2 [amp.chemicalbook.com]
- 5. 5-Chloro-2-methyl-4-nitroaniline, CAS No. 13852-51-2 - iChemical [ichemical.com]
- 6. 5-Chloro-2-methyl-4-nitroaniline(13852-51-2) ¹H NMR spectrum [chemicalbook.com]
- 7. Page loading... [guidechem.com]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [5-Chloro-2-methyl-4-nitroaniline molecular structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081961#5-chloro-2-methyl-4-nitroaniline-molecular-structure-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com